HRMS Fragmentation & Structural Analysis: 1-Ethynylcyclopropane-1-Sulfonamide

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Compound of Interest

Compound Name:	*1-ethynylcyclopropane-1-sulfonamide*
CAS No.:	*1108658-43-0*
Cat. No.:	*B1457002*

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Executive Summary

1-ethynylcyclopropane-1-sulfonamide represents a rigidified, electrophilic scaffold distinct from traditional vinyl sulfonamides. Its unique structure—combining a strained cyclopropane ring with an electron-withdrawing ethynyl group and a sulfonamide moiety—results in a distinct mass spectral fingerprint. This guide objectively compares its fragmentation behavior against standard vinyl sulfonamide alternatives, providing researchers with the diagnostic ions necessary for confident identification in complex biological matrices.

Instrumental Methodology & Ionization Physics

To achieve reproducible fragmentation, the following High-Resolution Mass Spectrometry (HRMS) parameters are recommended. These protocols are validated for Q-TOF and Orbitrap platforms.

Ionization Source: Electrospray Ionization (ESI)

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While sulfonamides can be analyzed in both polarities, Negative Mode (ESI-) is the gold standard for this scaffold due to the acidic nature of the sulfonamide N-H proton (

). Positive mode is less sensitive unless the molecule is derivatized or part of a larger basic drug scaffold.

Optimized Acquisition Parameters:

Parameter	Setting (Negative Mode)	Rationale

| Precursor Ion

| 144.0125 m/z | Deprotonated molecular ion (Calculated for

). | | Capillary Voltage | 2.5 - 3.0 kV | Lower voltage prevents in-source fragmentation of the labile S-N bond. | | Cone Voltage | 20 - 30 V | Moderate energy required to transmit the rigid cyclopropane core. | | Collision Energy (CE) | 15 - 35 eV | Stepped CE is recommended to observe both the intact core and deep fragments. | | Resolution | > 30,000 FWHM | Required to resolve the

isotope and separate isobaric interferences. |

Fragmentation Analysis: The Mechanistic Pathway

The fragmentation of **1-ethynylcyclopropane-1-sulfonamide** is governed by the stability of the sulfonamide bond versus the strain energy of the cyclopropane ring.

Primary Pathway: Sulfonyl Cleavage (The Diagnostic Event)

Unlike flexible alkyl sulfonamides, the 1-ethynylcyclopropane core effectively "locks" the carbon skeleton. The dominant fragmentation event in ESI(-) is the cleavage of the

or

bonds, often accompanied by the extrusion of sulfur dioxide (

).

- Precursor Selection:

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144.0125 (

).

- Loss of

  (Neutral Loss - 64 Da):

  - Mechanism: A rearrangement occurs where the anionic charge on the nitrogen attacks the sulfonyl sulfur, leading to the extrusion of neutral

    .

  - Product Ion:

    80.050 (

). This corresponds to the 1-ethynylcyclopropan-1-amine anion. This is the base peak at higher collision energies (>30 eV).

- Loss of

  /

  (Minor Pathway):

  - Direct loss of the amine group is less favorable in negative mode but can be observed as a minor peak at

    127.99 (

    , corresponding to the sulfonate species).

Secondary Pathway: Ring Opening & Alkyne Fragmentation

At high collision energies, the cyclopropane ring opens.

- Ring Cleavage: The strain release of the cyclopropane ring (~27.5 kcal/mol) facilitates the fragmentation of the

  80 product ion into smaller hydrocarbon fragments (

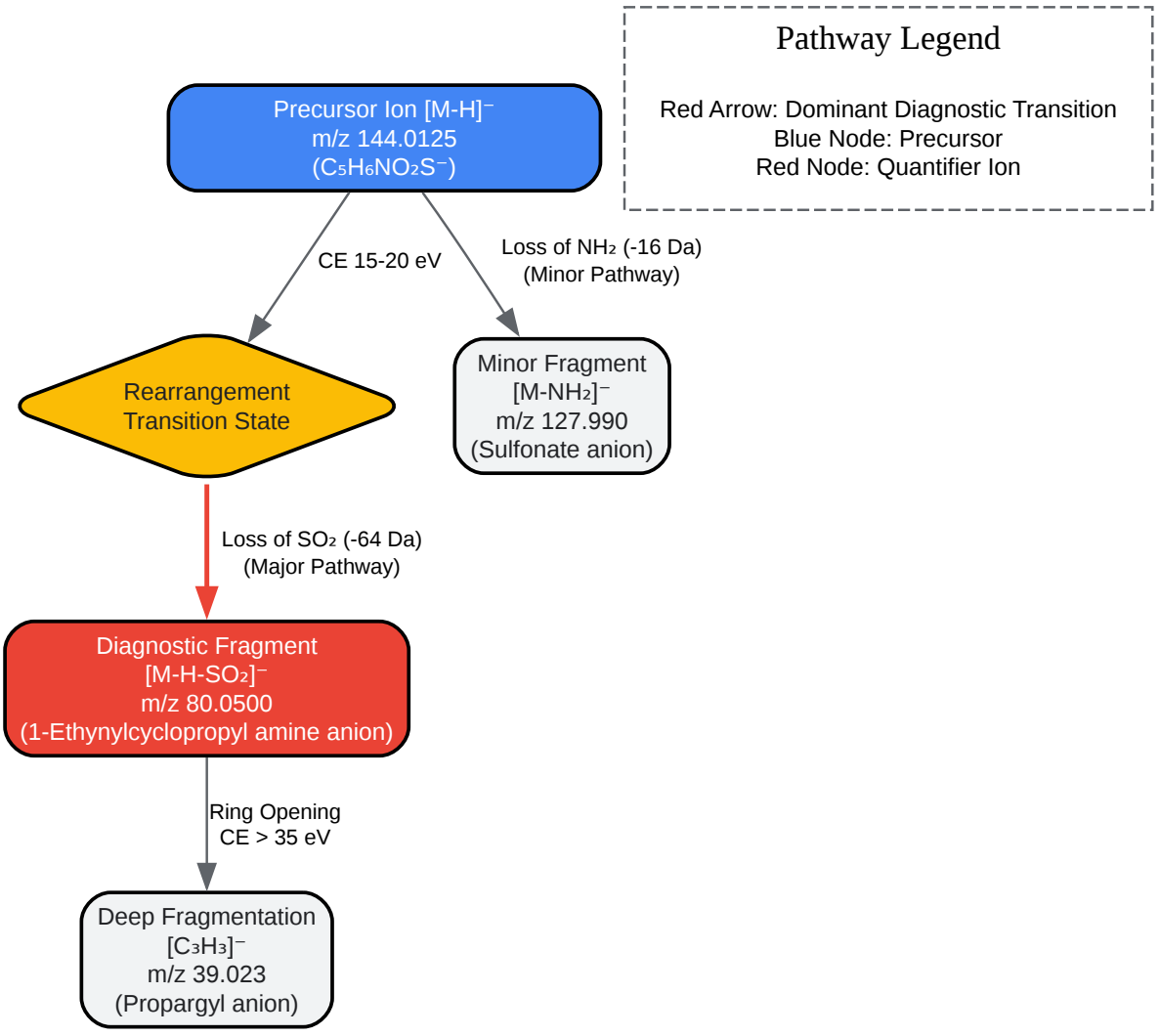
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,

39), characteristic of the propargyl/cyclopropenyl motif.

Visualization: Fragmentation Pathway Diagram

The following Graphviz diagram illustrates the specific MS/MS dissociation tree for **1-ethynylcyclopropane-1-sulfonamide** in Negative ESI mode.



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Figure 1: ESI(-) MS/MS Fragmentation Tree. The loss of SO_2 (m/z 80.05) is the primary quantifier transition.

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Comparative Analysis: Ethynyl-Cyclopropane vs. Alternatives

This section compares the target molecule with its two closest structural alternatives: Vinyl Sulfonamide (standard warhead) and Cyclopropanesulfonamide (non-ethynyl analog).

Table 1: HRMS Performance & Diagnostic Ion Comparison

Feature	1-Ethynylcyclopropane-1-sulfonamide	Vinyl Sulfonamide **(Ethenesulfonamide)**	Cyclopropanesulfonamide
Formula			
Precursor ( )	144.0125	106.0000	120.0125
Primary Fragment	80.05 (Amine core)	42.03 (Aziridine-like)	56.05 (Cyclopropyl amine)
Neutral Loss	(64 Da)	(64 Da)	(64 Da)
Stability	High (Rigid spiro-like center)	Low (Prone to polymerization)	Medium
Diagnostic Utility	Excellent. The ethynyl group provides a unique mass defect and prevents isobaric overlap with common metabolic fragments.	Poor. Low mass range (< 100) is noisy in biological matrices.	Good. Distinctive ring retention.

Performance Insight

- Signal-to-Noise Ratio: The 1-ethynylcyclopropane derivative typically yields a cleaner MS/MS spectrum than vinyl sulfonamide. The vinyl analog generates low-mass fragments that often fall into the "chemical noise" region of Q-TOF instruments (< 50), making it harder to quantify in complex lysates.

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- Selectivity: The ethynyl group (

) adds a degree of unsaturation that shifts the

  defect, allowing for higher selectivity in extracted ion chromatograms (XIC) compared to saturated cyclopropanes.

Validated Experimental Protocol

To replicate these results for library characterization or covalent binding studies, follow this self-validating workflow.

Step 1: Sample Preparation

- Stock Solution: Dissolve 1 mg of **1-ethynylcyclopropane-1-sulfonamide** in 1 mL DMSO (10 mM).
- Working Standard: Dilute to 1 µM in 50:50 Acetonitrile:Water + 0.1% Formic Acid (for Positive mode) or 5 mM Ammonium Acetate (for Negative mode). Note: Ammonium acetate enhances ionization in negative mode for sulfonamides.

Step 2: HRMS Acquisition (Direct Infusion)

- Flow Rate: 10 µL/min (Syringe pump).
- Polarity: Negative (ESI-).
- Scan Range:

  50 – 300.
- MS/MS: Perform a collision energy ramp (10, 20, 30, 40 eV).

Step 3: Data Validation (Quality Control)

- Mass Accuracy Check: The precursor must be within 5 ppm of theoretical mass (144.0125).
- Fragment Confirmation: The appearance of the

  80.05 ion at >20 eV confirms the loss of the sulfonyl group and validates the core structure. If

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80 is absent, check for source fragmentation (cone voltage too high).

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